

Rivulariapeptolide 1155: A Technical Guide to its Protease Inhibition Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Rivulariapeptolide 1155 is a naturally occurring cyclic depsipeptide that has been identified as a potent and selective inhibitor of serine proteases. This technical guide provides a comprehensive overview of the currently understood biological activity of Rivulariapeptolide 1155, with a focus on its quantitative inhibitory effects and the methodologies used for its characterization. The information presented is based on available scientific literature and is intended to serve as a resource for researchers and professionals in the fields of drug discovery and development.

Introduction

Rivulariapeptolide 1155 belongs to the family of Ahp-cyclodepsipeptides, a class of natural products known for their diverse biological activities.[1][2] Isolated from a marine cyanobacteria community, Rivulariapeptolide 1155 has demonstrated significant potential as a selective inhibitor of serine proteases, a class of enzymes implicated in a wide range of physiological and pathological processes.[1][3] This makes it a molecule of interest for further investigation in various therapeutic areas. This document summarizes the key findings related to its biological activity and the experimental approaches used in its study.

Quantitative Biological Activity



The primary biological activity of Rivulariapeptolide 1155 identified to date is its potent and selective inhibition of serine proteases. The inhibitory activity has been quantified against elastase, chymotrypsin, and proteinase K, with the half-maximal inhibitory concentration (IC50) values determined through in vitro assays.[1][3] Rivulariapeptolide 1155 is a notably potent inhibitor of elastase.[1][3]

Target Enzyme	IC50 (nM)
Elastase	4.94
Chymotrypsin	>1000
Proteinase K	>1000

Table 1: Inhibitory potency (IC50) of

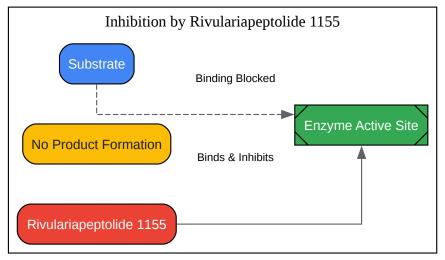
Rivulariapeptolide 1155 against various serine proteases. Data were presented as the mean ±

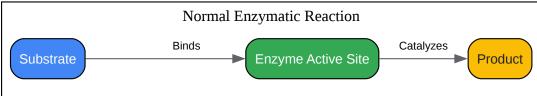
SD, n = 3.[4]

Mechanism of Action

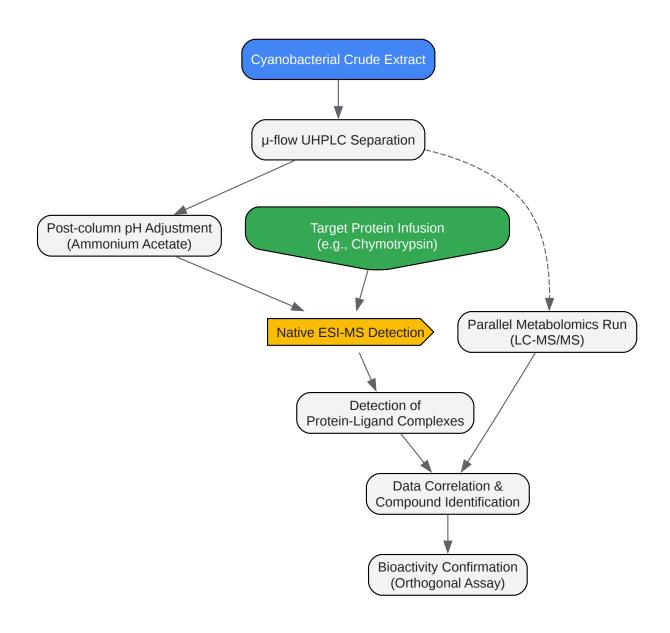
While the precise molecular interactions are still under investigation, Rivulariapeptolide 1155 is understood to act as a competitive inhibitor of its target serine proteases. The proposed mechanism involves the binding of the cyclic peptide to the active site of the enzyme, thereby preventing the substrate from binding and catalysis from occurring.











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